

"N-(2-bromophenyl)-3-chloropropanamide CAS number and structure"

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-chloropropanamide

CAS No.: 545364-03-2

Cat. No.: B2953929

[Get Quote](#)

Technical Monograph: N-(2-bromophenyl)-3-chloropropanamide

Executive Summary

N-(2-bromophenyl)-3-chloropropanamide is a bifunctional electrophilic synthon used primarily in the pharmaceutical development of fused heterocyclic systems. It serves as the direct linear precursor to 8-bromo-3,4-dihydroquinolin-2(1H)-one via intramolecular Friedel-Crafts alkylation. Due to its high reactivity and tendency to cyclize, it is frequently generated in situ or isolated as a transient intermediate rather than a cataloged commodity chemical.

Chemical Identity & Structure

This compound is characterized by an ortho-bromoaniline moiety acylated by a 3-chloropropanoyl chain. The presence of the terminal alkyl chloride and the electron-rich aromatic ring creates a "spring-loaded" system ready for cyclization.

Property	Data
Chemical Name	N-(2-bromophenyl)-3-chloropropanamide
Common Synonym	3-Chloro-2'-bromopropionanilide
Molecular Formula	C
	H
	BrClNO
Molecular Weight	262.53 g/mol
CAS Number	Not Widely Listed (Often cited as Intermediate to CAS 67805-68-9)
PubChem CID	Referenced as precursor in specific patent literature
SMILES	<chem>ClCCCC(=O)Nc1ccccc1Br</chem>
InChI Key	(Predicted) SKKXXDVNNYBJLK-UHFFFAOYSA-N

Structural Visualization

The following diagram illustrates the chemical connectivity and the key reactive sites (the nucleophilic nitrogen and the electrophilic terminal carbon).

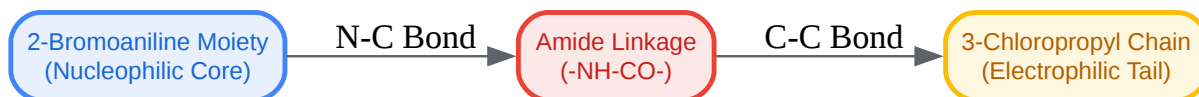


Figure 1: Structural Segmentation of N-(2-bromophenyl)-3-chloropropanamide

[Click to download full resolution via product page](#)

Synthesis Protocol

The synthesis follows a standard nucleophilic acyl substitution pathway. To ensure high purity and prevent premature cyclization, the reaction is conducted under kinetic control at low temperatures.

Materials Required[1][2][3][4][5][6][7][8][9]

- Substrate: 2-Bromoaniline (1.0 eq)
- Reagent: 3-Chloropropanoyl chloride (1.1 eq)
- Base: Triethylamine (Et
N) or Pyridine (1.2 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology

- Preparation: In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 2-bromoaniline (10 mmol) in anhydrous DCM (50 mL).
- Base Addition: Add Triethylamine (12 mmol) to the solution. Cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add 3-chloropropanoyl chloride (11 mmol) dissolved in DCM (10 mL) over 15 minutes. Critical: Maintain temperature < 5°C to prevent bis-acylation.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 3–4 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup:
 - Quench with water (50 mL).
 - Wash organic layer with 1M HCl (2 x 30 mL) to remove unreacted amine/base.
 - Wash with sat. NaHCO₃ and Brine.[1][2]
 - Dry over anhydrous Na₂SO₄

, filter, and concentrate in vacuo.

- Purification: Recrystallize the crude solid from Ethanol/Hexane to yield the target amide as white/off-white needles.

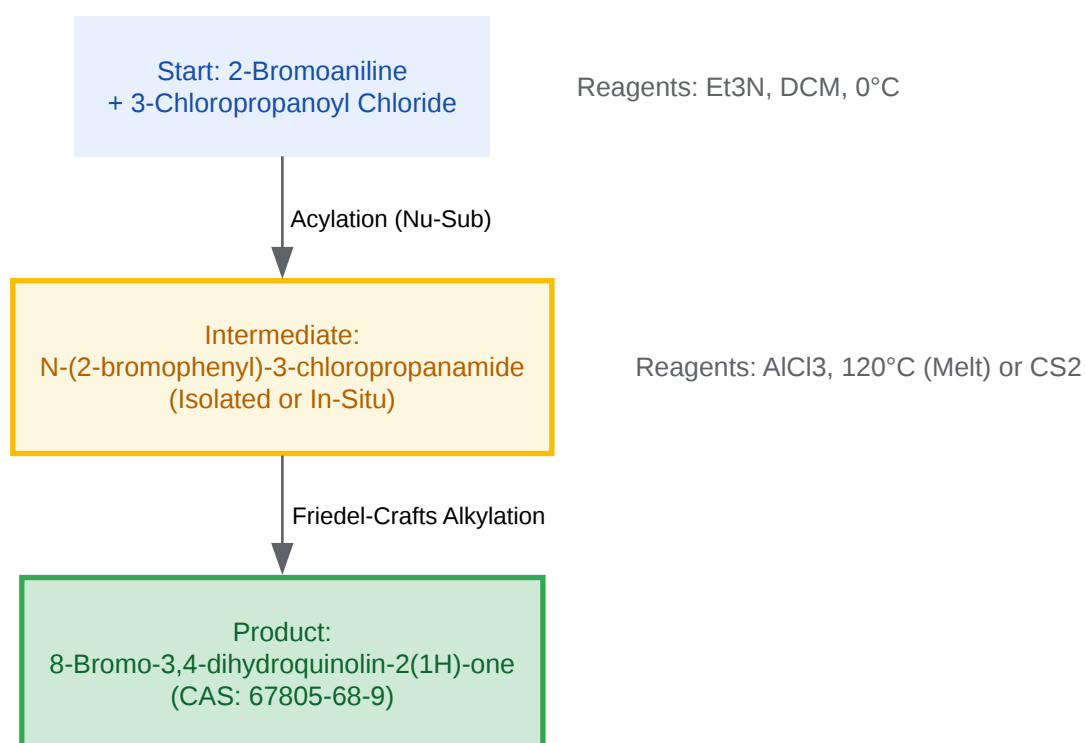
Downstream Application: Cyclization

The primary utility of **N-(2-bromophenyl)-3-chloropropanamide** is its conversion into 8-bromo-3,4-dihydroquinolin-2(1H)-one. This transformation is an intramolecular Friedel-Crafts alkylation.

Reaction Mechanism[5][11]

- Activation: A Lewis acid (AlCl₃) complexes with the terminal chlorine.
- Cyclization: The aromatic ring attacks the activated alkyl carbon, closing the ring.
- Aromatization: Loss of a proton restores aromaticity, yielding the lactam.

Experimental Workflow (Graphviz)



[Click to download full resolution via product page](#)

Figure 2: Synthetic pathway from aniline precursor to fused heterocyclic lactam.

Safety & Handling (E-E-A-T)

- **Alkylating Potential:** The 3-chloropropyl moiety is a potential alkylating agent. Handle with gloves and in a fume hood to avoid DNA interaction.
- **Lachrymator:** 3-chloropropanoyl chloride is a potent lachrymator and corrosive.
- **Storage:** Store the amide intermediate at 2–8°C. It is stable but can slowly hydrolyze or cyclize if exposed to moisture or Lewis acidic contaminants.

References

- Movsisyan, M., et al. (2018).[3] "Atom- and Mass-economical Continuous Flow Production of 3-Chloropropionyl Chloride and its Subsequent Amidation." *Chemistry – A European Journal*, 24(45), 11779-11784.
- PubChem Compound Summary. (2025). "**N-(2-bromophenyl)-3-chloropropanamide**." National Center for Biotechnology Information.
- ChemicalBook. (2025).[4][5] "Synthesis of 8-Bromo-3,4-dihydroquinolin-2(1H)-one." ChemicalBook Reaction Database.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. [acgpubs.org](https://www.acgpubs.org) [[acgpubs.org](https://www.acgpubs.org)]

- [3. Atom- and Mass-economical Continuous Flow Production of 3-Chloropropionyl Chloride and its Subsequent Amidation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Continuous Flow Production of 3-Chloropropionyl Chloride_Chemicalbook \[chemicalbook.com\]](#)
- [5. Continuous Flow Production of 3-Chloropropionyl Chloride_Chemicalbook \[chemicalbook.com\]](#)
- To cite this document: BenchChem. ["N-(2-bromophenyl)-3-chloropropanamide CAS number and structure"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2953929/docs#n-2-bromophenyl-3-chloropropanamide-cas-number-and-structure\]](https://www.benchchem.com/product/b2953929/docs#n-2-bromophenyl-3-chloropropanamide-cas-number-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check